Technical Safety Guide: 2-Amino-1,4-Butanediol (Homoserinol)

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Compound of Interest	
Compound Name:	*(2S)-2-aminobutane-1,4-diol*
CAS No.:	*10405-07-9*
Cat. No.:	*B3045275*

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Part 1: Executive Technical Summary & Disambiguation[1]

CRITICAL DISAMBIGUATION WARNING: Do NOT confuse this compound with 1,4-Butanediol (BDO, CAS 110-63-4).

- 1,4-Butanediol is a controlled substance precursor (GHB prodrug) and a common industrial solvent.[1]
- 2-Amino-1,4-butanediol (Homoserinol) is a chiral amino-alcohol building block used in advanced organic synthesis.
- Distinction: The presence of the C2-amino group drastically alters the chemical reactivity, toxicity profile, and regulatory status.

The Molecule at a Glance

2-Amino-1,4-butanediol (also known as Homoserinol) is the reduced alcohol derivative of the amino acid Homoserine. In drug discovery, it serves as a high-value chiral scaffold. Its structure

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features a primary amine and two hydroxyl groups, offering three distinct nucleophilic sites. This "trifunctional" nature makes it ideal for synthesizing heterocyclic cores (e.g., pyrrolidines, oxazolines) found in antiviral and antibiotic candidates.

However, its utility comes with specific handling challenges: it is hygroscopic, prone to oxidation, and functions as a strong chelator, which can complicate metal-catalyzed cross-couplings if not properly masked.

Part 2: Chemical Identity & Physical Properties[3][4]

The following data aggregates physicochemical constants for the (S)-enantiomer, the most common form used in chiral synthesis.

Property	Data	Notes
IUPAC Name	(2S)-2-Aminobutane-1,4-diol	
Common Synonyms	L-Homoserinol; (S)-2-Amino-1,4-butanediol	
CAS Number	10405-07-9 (S-isomer)	Racemic: 61475-29-8
Molecular Formula	$C_4H_{11}NO_2$	
Molecular Weight	105.14 g/mol	
Appearance	Colorless viscous liquid or waxy solid	Highly hygroscopic
Solubility	Water (Miscible), Methanol, Ethanol	Poor solubility in non-polar solvents (Hexane, Et_2O)
pKa (Conjugate Acid)	~9.5 (Amine)	Estimated based on amino-alcohol analogs
Chirality	S-configuration (derived from L-Aspartic acid)	

Part 3: Hazard Identification & Toxicology (GHS)

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While less volatile than simple amines, 2-amino-1,4-butanediol poses significant contact hazards due to its basicity and ability to penetrate biological membranes.

GHS Classification[1]

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)

Toxicology Insight

- Mechanism of Action: As an amino alcohol, the compound is basic. Upon contact with mucous membranes, it can saponify fats and denature proteins, leading to irritation.
- Absorption: Due to its low molecular weight and hydrophilic nature, it can be absorbed through broken skin.
- Chronic Effects: No specific carcinogenicity data is available, but analogous amino alcohols suggest potential for sensitization upon repeated exposure.

Part 4: Safe Handling & Storage Protocol

The "Why" Behind the Protocol: Standard lab handling is insufficient because this compound is hygroscopic. Absorption of atmospheric water leads to inaccurate weighing (stoichiometry errors in synthesis) and can initiate hydrolysis of sensitive reagents (e.g., acid chlorides) used in subsequent steps.

A. Storage Architecture

- Primary Container: Glass vial with a Teflon-lined cap.
- Environment: Store under an inert atmosphere (Argon or Nitrogen).
- Temperature: 2–8°C (Refrigerate). Cold storage slows oxidation of the amine.
- Secondary Containment: Desiccator cabinet with active desiccant (e.g., Drierite or P_2O_5).

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B. Experimental Workflow (Self-Validating)

This protocol ensures the integrity of the reagent before it enters a reaction.

- Visual Inspection: Check for "sweating" or liquefaction of the solid/waxy surface. If liquid is present on a supposedly solid sample, water absorption has occurred.
- Drying (Validation Step):
  - If precise stoichiometry is required, dissolve the sample in dry Methanol.
  - Concentrate in vacuo and azeotrope with dry Toluene (3x) to remove bound water.
  - Dry under high vacuum (<1 mbar) for 4 hours.
- Transfer: Weigh quickly in air, or preferably inside a glovebox if using <100 mg quantities.

C. Emergency Response

- Eye Contact: Immediate irrigation is critical. The basic amine can cause corneal clouding. Rinse for 15 minutes.
- Skin Contact: Wash with soap and water.[2][3] Do not use organic solvents (ethanol/acetone) as they may enhance absorption.
- Spill: Absorb with inert material (vermiculite). Do not use sawdust (fire hazard with amines).

Part 5: Application in Drug Development

To understand the safety context, one must understand the utility. 2-Amino-1,4-butanediol is rarely the final product; it is a transient intermediate.

Synthesis Pathway: It is typically generated by the reduction of Aspartic Acid derivatives. Because the starting material (Aspartic Acid) is cheap and chiral, Homoserinol is a cost-effective route to chiral drugs.

Visualization: The Synthesis & Utility Pipeline

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The following diagram illustrates the flow from raw material to drug scaffold, highlighting where safety controls are most critical.

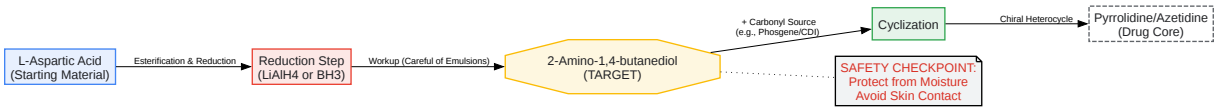

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Figure 1: Synthesis pathway illustrating the origin and downstream utility of 2-amino-1,4-butanediol in generating chiral drug cores.

Part 6: Handling Decision Tree

This workflow guides the researcher on how to handle the compound based on its physical state upon retrieval from storage.

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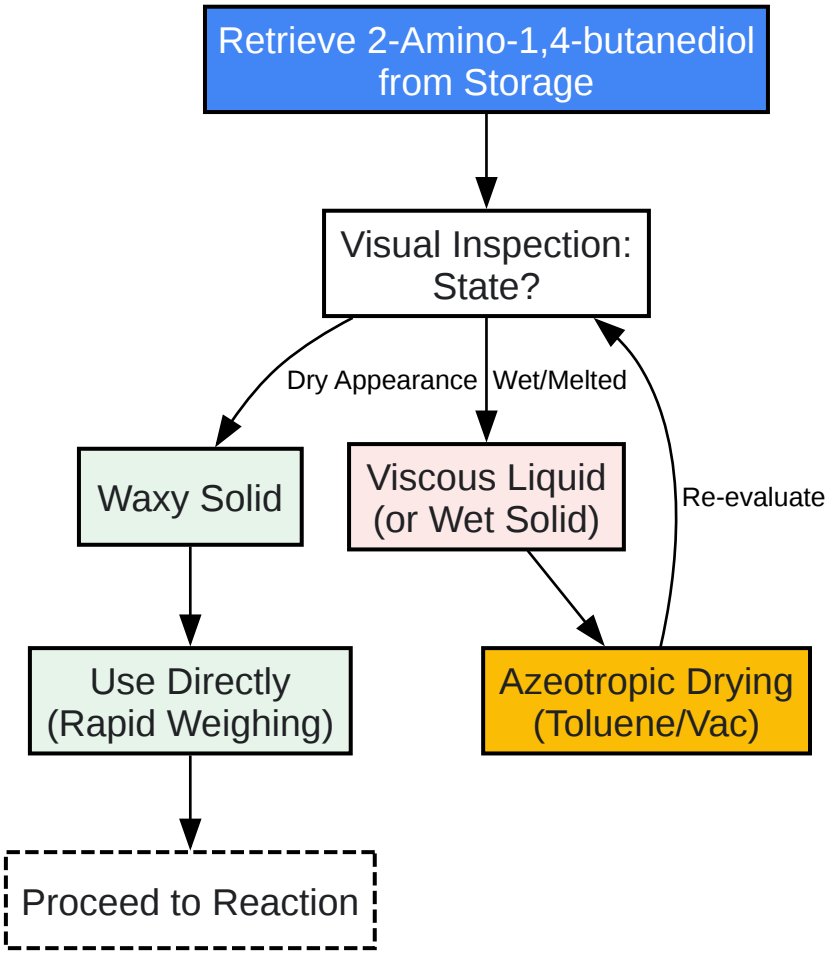

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Figure 2: Decision matrix for handling hygroscopic amino-diols to ensure stoichiometric accuracy.

References

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